Physical Properties & Characterization of 2-Bromo-4-chlorophenylacetate Derivatives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-Bromo-4-chlorophenylacetate*

Cat. No.: *B13655034*

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Content Type: Technical Reference Guide Audience: Medicinal Chemists, Process Engineers, and Drug Development Scientists[1]

Executive Summary & Structural Disambiguation

In the context of pharmaceutical intermediate sourcing, the term "**2-Bromo-4-chlorophenylacetate**" presents a critical nomenclature ambiguity that must be resolved prior to experimentation. It typically refers to one of three distinct chemical entities depending on the synthesis stage:

- The Free Acid: 2-Bromo-4-chlorophenylacetic acid (CAS 52864-56-9).[1][2] The primary building block.[1]
- The Methyl Ester: Methyl 2-(2-bromo-4-chlorophenyl)acetate (CAS 115871-49-3).[1][3] A volatile intermediate often used to purify the acid.[1]
- The Phenolic Ester: 2-Bromo-4-chlorophenyl acetate (CAS 98434-18-5).[1][4] A reagent used for phenolic protection, distinct from the phenylacetic acid scaffold.[1]

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This guide focuses on the Phenylacetic Acid scaffold (Types 1 & 2), as these are the prevalent motifs in drug development (e.g., NSAID analogs, Clopidogrel derivatives).[1]

Chemical Identity & Structural Analysis[1]

Core Identification Data

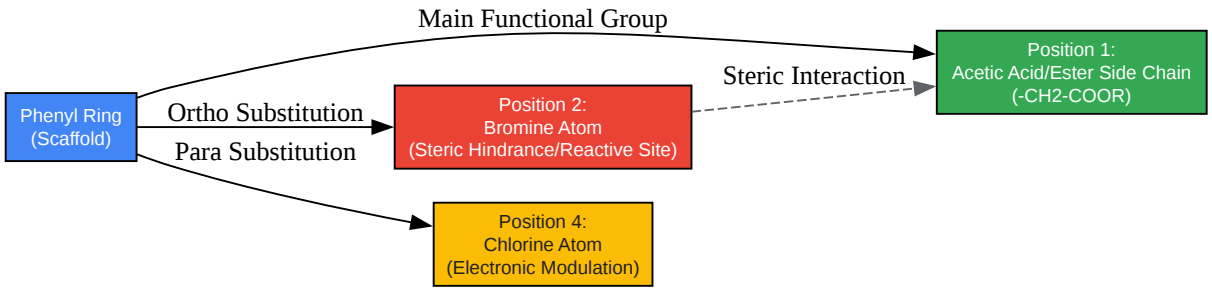
The following table consolidates the identification parameters for the two primary forms of the compound.

Parameter	Free Acid Form	Methyl Ester Form
IUPAC Name	2-(2-Bromo-4-chlorophenyl)acetic acid	Methyl 2-(2-bromo-4-chlorophenyl)acetate
CAS Number	52864-56-9	115871-49-3
Molecular Formula	$C_8H_6BrClO_2$	$C_9H_8BrClO_2$
Molecular Weight	249.49 g/mol	263.52 g/mol
SMILES	OC(=O)CC1=C(Br)C=C(Cl)C=C1	COC(=O)CC1=C(Br)C=C(Cl)C=C1
Appearance	White to off-white crystalline solid	Light yellow viscous oil

Structural Visualization

The diagram below illustrates the substitution pattern (2-Bromo, 4-Chloro) critical for regioselectivity in downstream coupling reactions (e.g., Suzuki-Miyaura coupling).

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Figure 1: Structural logic of the **2-bromo-4-chlorophenylacetate** scaffold. The ortho-bromine (Pos 2) provides steric bulk that influences the reactivity of the acetic acid side chain (Pos 1).[1]

Thermodynamic & Physical Constants

Accurate physical constants are essential for process scaling and isolation.[1]

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Property	Value (Acid)	Value (Methyl Ester)	Condition / Note
Melting Point	129 – 131 °C	N/A (Liquid)	Acid crystallizes readily from Toluene/Hexane.[1]
Boiling Point	347 °C (Predicted)	281 °C	At 760 mmHg. Ester is distillable under high vacuum.[1]
Density	~1.8 g/cm³	1.542 g/cm³	Ester is significantly denser than water.
Flash Point	>110 °C	123.8 °C	Closed Cup.[1]
LogP (Octanol/Water)	2.85 (Predicted)	3.20 (Predicted)	High lipophilicity; low aqueous solubility.[1]
pKa	3.8 – 4.0	N/A	Acid is stronger than unsubstituted phenylacetic acid (pKa ~4.[1]3) due to halogen electron withdrawal.[1]

Solubility & Handling Profile

Solubility Rule of Thumb: The acid is sparingly soluble in water but highly soluble in polar organic solvents.[1] The ester is immiscible with water.[1]

- High Solubility: DMSO, DMF, Methanol, Ethyl Acetate, THF.[1]
- Moderate Solubility: Dichloromethane, Chloroform, Toluene (Hot).[1]
- Insoluble: Water (Acid < 0.5 mg/mL), Hexanes (Cold).[1]

Stability Note: The Methyl Ester is prone to hydrolysis under basic conditions.[1] Store in a cool, dry environment under inert gas (Nitrogen/Argon) to prevent moisture absorption and slow hydrolysis back to the acid.[1]

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Spectroscopic Characterization

Identity confirmation relies on the distinct splitting patterns of the 1,2,4-trisubstituted aromatic ring.[1]

Nuclear Magnetic Resonance (^{1}H NMR)

Solvent: DMSO-d_6 or $CDCl_3$[1]

- δ 12.5 ppm (1H, bs): Carboxylic acid proton (Acid only; disappears with D_2O shake).[1]
- δ 7.60 ppm (1H, d, J=2.0 Hz): Aromatic proton at Position 3 (between Br and Cl).[1] Appears as a doublet due to meta-coupling.[1]
- δ 7.35 ppm (1H, dd, J=8.0, 2.0 Hz): Aromatic proton at Position 5.[1]
- δ 7.28 ppm (1H, d, J=8.0 Hz): Aromatic proton at Position 6.[1]
- δ 3.75 ppm (2H, s): Benzylic methylene protons ($-CH_2-$).[1]
- δ 3.65 ppm (3H, s): Methoxy protons ($-OCH_3$) (Methyl Ester only).[1]

Infrared Spectroscopy (FT-IR)

- 1700–1720 cm^{-1}: Strong C=O stretch (Carboxylic Acid/Ester).[1]
- 2500–3300 cm^{-1}: Broad O-H stretch (Acid only).[1][5]
- ~600–800 cm^{-1}: C-Cl and C-Br stretching vibrations (Fingerprint region).[1]

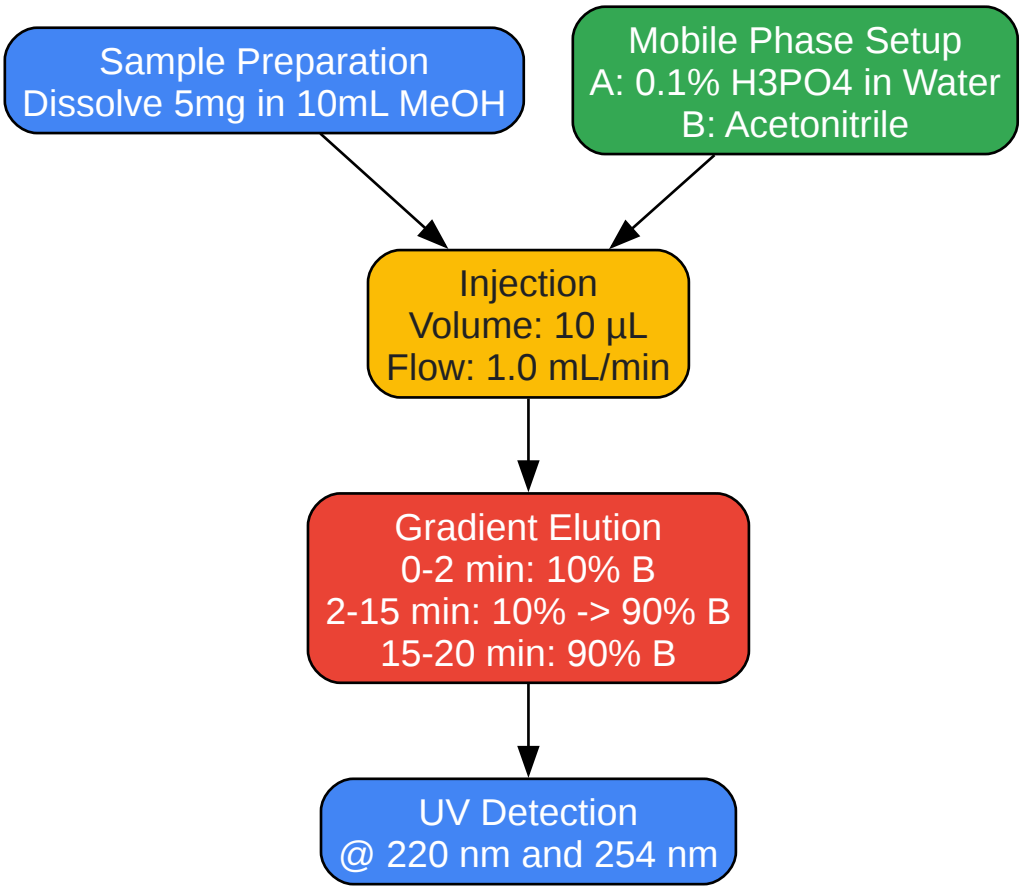
Experimental Protocol: Purity Determination via HPLC

Objective: To establish a self-validating system for quantifying the purity of 2-Bromo-4-chlorophenylacetic acid, separating it from potential regioisomers (e.g., 2-chloro-4-bromo isomers) and unreacted starting materials.

Methodology: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).[1]

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Workflow Diagram



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Figure 2: HPLC workflow for purity analysis.[1]

Detailed Steps

- Column Selection: C18 Column (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).[1]
- Mobile Phase Preparation:
  - Solvent A: Water + 0.1% Phosphoric Acid (buffers pH to suppress ionization of the carboxylic acid, ensuring sharp peaks).[1]
  - Solvent B: HPLC Grade Acetonitrile.[1]
- Gradient Profile:

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- Time 0 min: 90% A / 10% B[1]
- Time 15 min: 10% A / 90% B (Linear Ramp)[1]
- Time 20 min: 10% A / 90% B (Hold to elute lipophilic impurities)[1]

- Detection: Monitor at 220 nm (amide/carbonyl absorption) and 254 nm (aromatic absorption). The 2-bromo-4-chloro substitution provides strong UV absorbance.[1]
- Acceptance Criteria: Main peak retention time approx. 10.5–11.5 min.[1] Purity >97.0% by area normalization.

Safety & Regulatory (SDS Summary)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Handling: Use in a fume hood.[1] The benzylic position is susceptible to radical bromination; avoid exposure to strong light during storage to prevent degradation into alpha-bromo impurities.[1]

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